

# molecular weight and formula of 4-Aminophenylalanine HCl salt

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## Compound of Interest

Compound Name: 4-Aminophenylalanine

Cat. No.: B1267222

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## An In-depth Technical Guide to 4-Aminophenylalanine HCl Salt

This technical guide provides comprehensive information on the molecular properties, experimental protocols, and applications of **4-Aminophenylalanine** hydrochloride salt, a key building block in pharmaceutical research and development. The data and methodologies presented are intended for researchers, scientists, and professionals in the field of drug development.

## Molecular Profile

**4-Aminophenylalanine**, particularly in its L-enantiomeric form, is a non-proteinogenic amino acid derivative. Its hydrochloride salt is frequently used in synthesis due to its enhanced stability and solubility in aqueous solutions.

## Quantitative Data

The molecular formula and weight for **4-Aminophenylalanine** and its common salt forms are summarized in the table below for easy reference and comparison.

Compound Name	Molecular Formula	Molecular Weight (g/mol )	Form
4-Amino-L-phenylalanine	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	180.20[1][2][3]	Free Base
4-Amino-L-phenylalanine Hydrochloride	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> ·HCl	216.67[4][5]	Anhydrous Salt
4-Amino-L-phenylalanine Hydrochloride Hemihydrate	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> ·HCl·½H <sub>2</sub> O	225.67[6]	Hydrated Salt

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-Aminophenylalanine** HCl salt are crucial for its effective application in research.

## Synthesis of 4-Aminophenylalanine Derivatives

A common route to synthesize **4-Aminophenylalanine** derivatives involves the reduction of the corresponding 4-nitrophenylalanine precursor. The following protocol is a representative example.

Objective: To synthesize (S)-N-Acetyl-**4-Aminophenylalanine** methyl ester from (S)-N-Acetyl-4-Nitrophenylalanine methyl ester.

Materials:

- (S)-N-Acetyl-4-Nitrophenylalanine methyl ester
- 10% Palladium on Carbon (Pd/C) catalyst
- Ethyl acetate
- Hydrogen gas supply

- Filtration apparatus
- Rotary evaporator

Procedure:

- Combine (S)-N-Acetyl-4-Nitrophenylalanine methyl ester and a catalytic amount (e.g., 0.05 wt equivalent) of 10% Pd/C in a reaction vessel containing ethyl acetate (10 volumes).<sup>[7]</sup>
- Stir the mixture under a hydrogen atmosphere. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion of the reaction (typically after several hours), remove the catalyst by filtration through a pad of celite.<sup>[7]</sup>
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product, (S)-N-Acetyl-**4-Aminophenylalanine** methyl ester.<sup>[7]</sup>
- Further purification can be achieved by recrystallization or column chromatography if necessary.

## Analytical Characterization

To ensure the identity and purity of **4-Aminophenylalanine** HCl salt, a combination of spectroscopic and chromatographic methods is employed.

Purity Determination by High-Performance Liquid Chromatography (HPLC):

- Method: Reversed-phase HPLC is a standard method to assess the purity of the compound, which is often reported to be  $\geq 99\%$ .<sup>[4][5]</sup>
- Mobile Phase: A typical mobile phase could consist of a gradient of acetonitrile and water containing a small amount of an ion-pairing agent like trifluoroacetic acid (TFA).
- Column: A C18 stationary phase is commonly used.

- Detection: UV detection at a wavelength where the aromatic ring absorbs, typically around 254 nm.

#### Identity Confirmation by Spectroscopy:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR spectroscopy is used to confirm the chemical structure by analyzing the chemical shifts, integration, and coupling patterns of the protons.[4]
- Mass Spectrometry (MS): Mass spectrometry provides information about the mass-to-charge ratio of the molecule, confirming its molecular weight.[4]

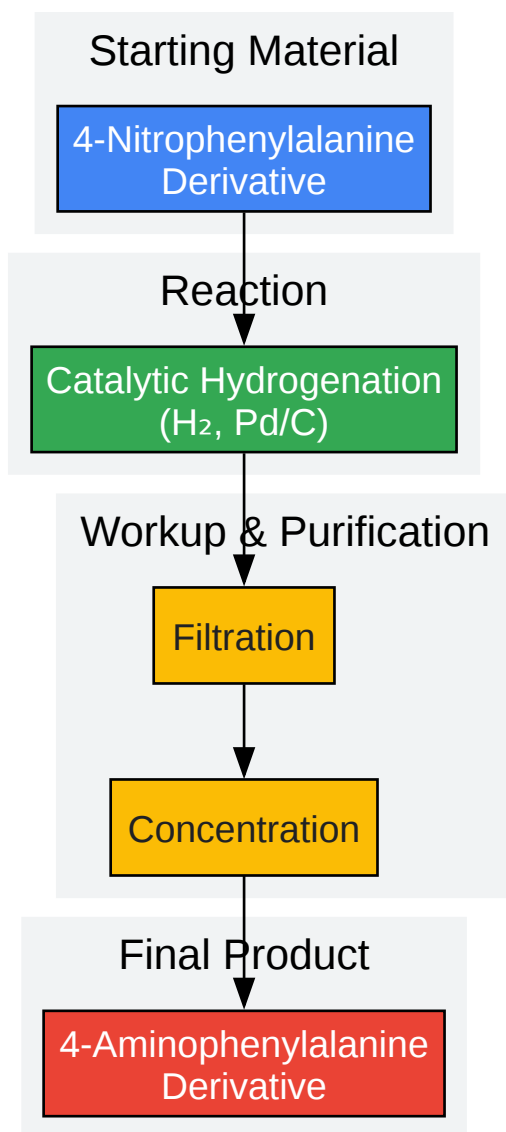
#### Qualitative Test for Hydrochloride Salt:

- Dissolve a small amount of the sample in deionized water.
- Acidify the solution with a few drops of dilute nitric acid.
- Add a few drops of silver nitrate ( $\text{AgNO}_3$ ) solution.
- The formation of a curdy white precipitate ( $\text{AgCl}$ ) indicates the presence of chloride ions, confirming the hydrochloride salt.[8]

## Logical and Application Diagrams

The following diagrams, generated using the DOT language, illustrate key workflows and applications relevant to **4-Aminophenylalanine** HCl salt.

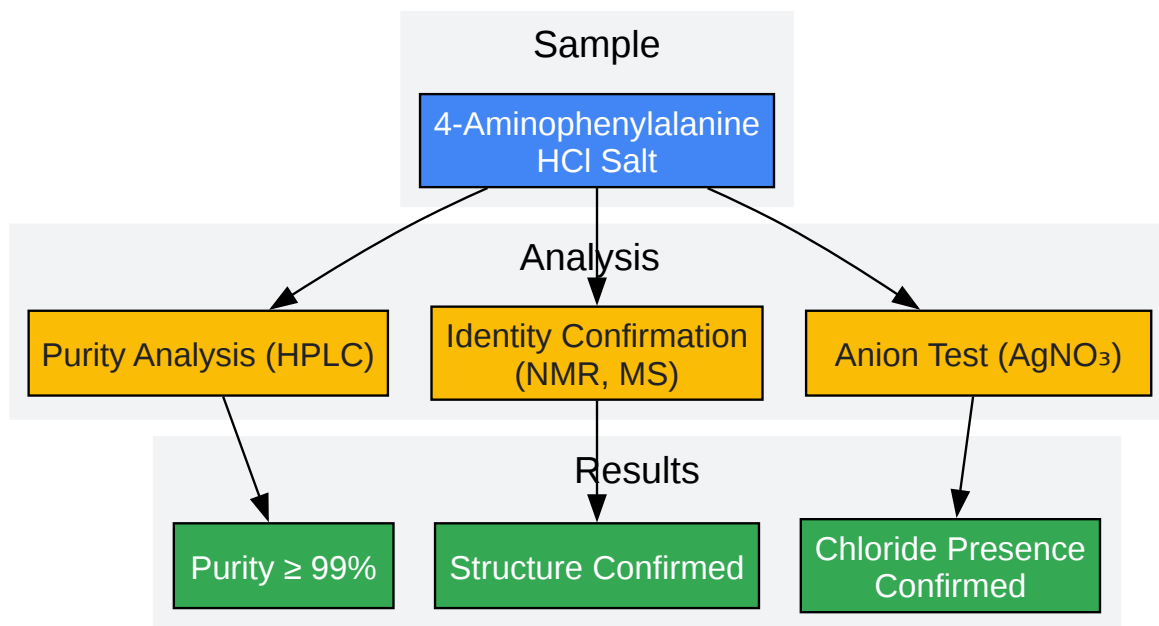
## Synthesis Workflow of 4-Aminophenylalanine Derivative



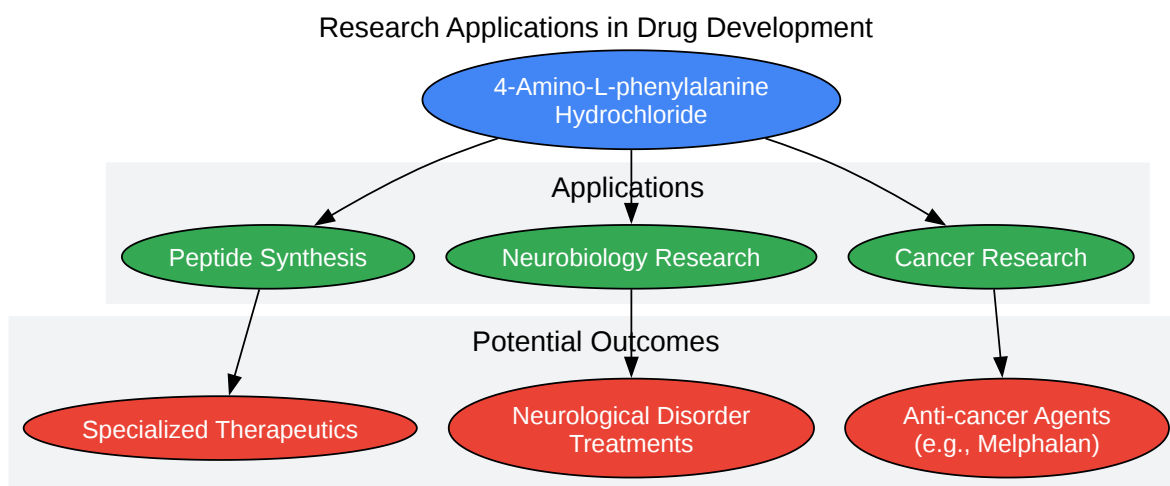
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Caption: A logical workflow for the synthesis of a **4-Aminophenylalanine** derivative.

## Analytical Workflow for 4-Aminophenylalanine HCl

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Caption: General workflow for the analysis of **4-Aminophenylalanine** HCl salt.



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Caption: Key research applications of 4-Amino-L-phenylalanine HCl.

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